

# An In-depth Technical Guide to 1-Chloro-1-iodoethane

**Author:** BenchChem Technical Support Team. **Date:** March 2026

## Compound of Interest

Compound Name: 1-Chloro-1-iodoethane

CAS No.: 594-00-3

Cat. No.: B1610347

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **1-chloro-1-iodoethane**, a halogenated alkane of interest in organic synthesis. This document details its known properties, spectroscopic data, and general experimental protocols. Safety and handling precautions are also summarized to ensure safe laboratory practices.

## Chemical and Physical Properties

**1-Chloro-1-iodoethane** is a chiral compound existing as a racemic mixture. Its properties are summarized in the table below.



## FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)

## Synthesis

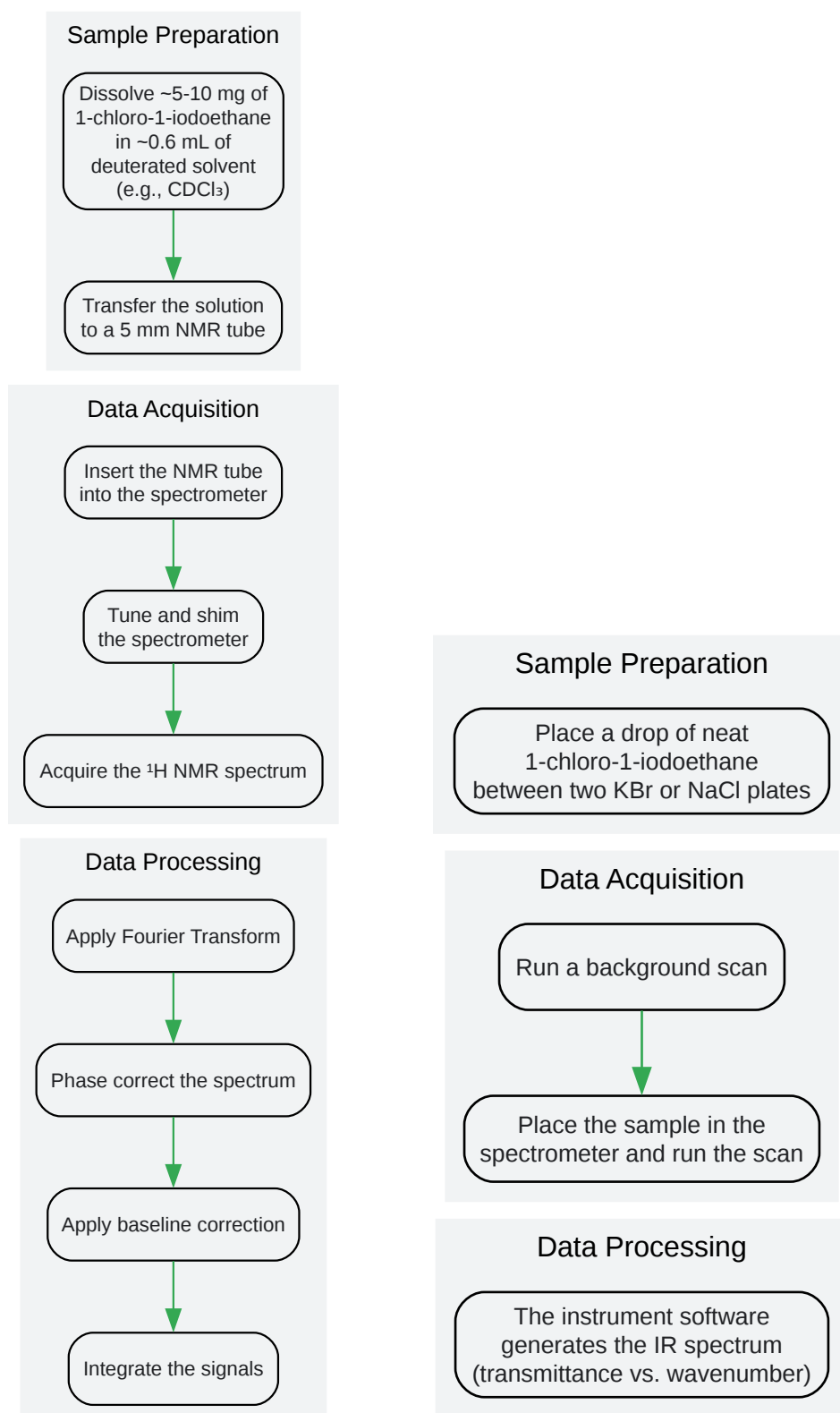
A primary method for the synthesis of **1-chloro-1-iodoethane** is the hydrohalogenation of vinyl chloride with hydrogen iodide.



## FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Chloro-1-iodoethane]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1610347#1-chloro-1-iodoethane-chemical-properties\]](https://www.benchchem.com/product/b1610347#1-chloro-1-iodoethane-chemical-properties)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)